

Experimental Findings on Anti-Androgenic Activity

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Compound Focus: 4,4'-(ETHANE-1,1-DIYL)DIPHENOL

CAS No.: 2081-08-5

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Comprehensive laboratory studies that screened multiple bisphenol analogs for androgen receptor (AR) antagonism did not report BPE as a hit. The table below summarizes the key findings from these studies.

Bisphenol Analog	Experimentally Validated Anti-Androgenic Activity	Key Findings
Bisphenol A (BPA)	Confirmed	AR antagonist; inhibits AR N/C interaction, enhances AR co-repressor interactions [1]
Bisphenol AF (BPAF)	Confirmed	AR antagonist [2] [3]
Bisphenol B (BPB)	Confirmed	AR antagonist [2] [3]
Bisphenol C (BPC)	Confirmed	AR antagonist [2]
Bisphenol E (BPE)	Not Reported	Not listed among the BPs that were AR antagonists [2]
Bisphenol F (BPF)	Confirmed	Exhibited anti-androgenic activity in fish model [3]

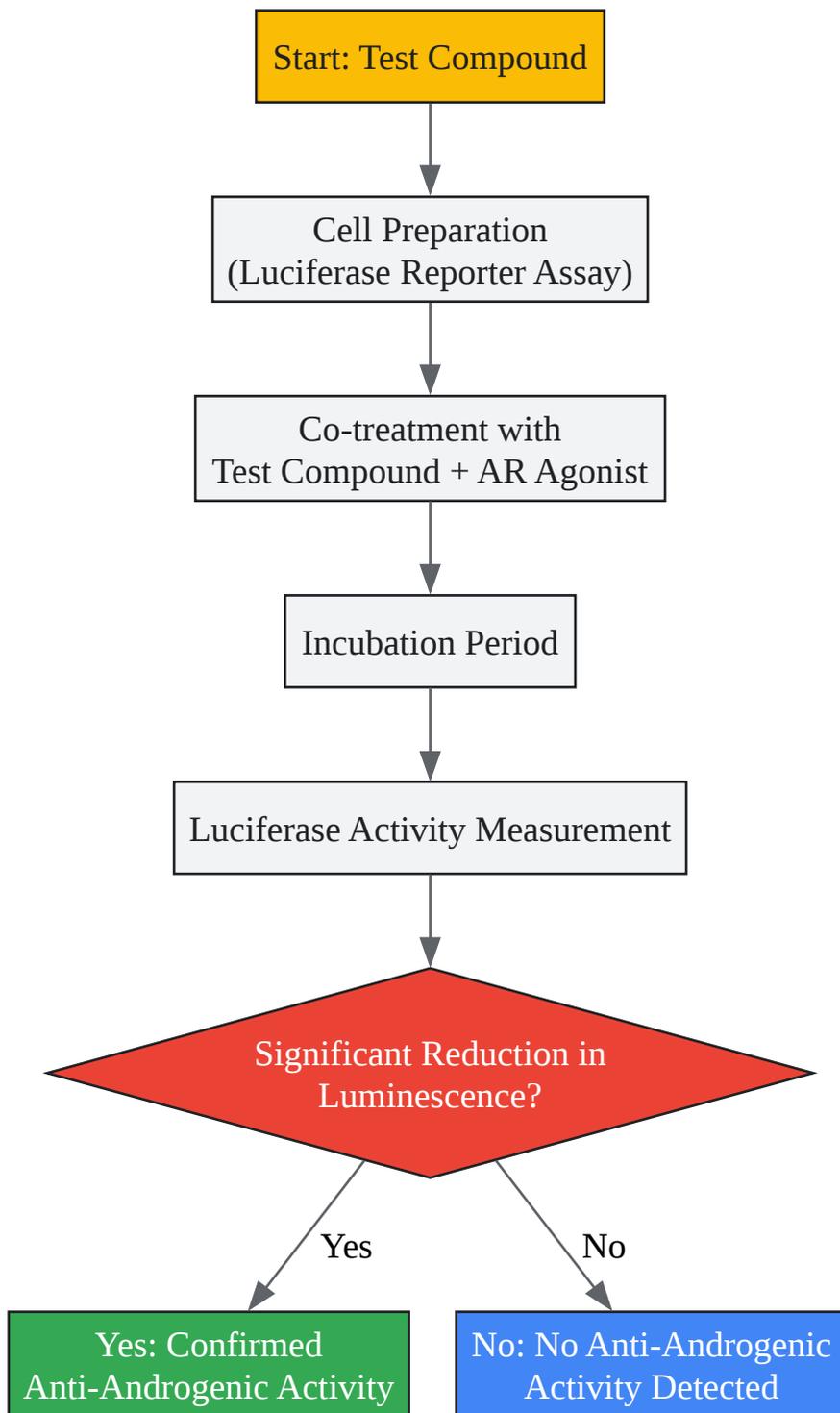
Bisphenol Analog	Experimentally Validated Anti-Androgenic Activity	Key Findings
Bisphenol S (BPS)	Confirmed	Exhibited anti-androgenic activity in fish model [3]
Bisphenol Z (BPZ)	Confirmed	AR antagonist [2]

Experimental Protocols for Assessing Anti-Androgenic Activity

The findings in the table are based on standardized in vitro methods designed to directly measure a compound's interaction with and disruption of the Androgen Receptor signaling pathway.

- **In Vitro Reporter Gene Assays:** This is a common method for identifying AR antagonists [2] [3]. Cells (such as MDA-kb2 or COS-7) are engineered to contain an Androgen Response Element (ARE) linked to a reporter gene, typically **luciferase**. The test compound is introduced both with and without a known AR agonist (like testosterone or R1881). If the compound is an AR antagonist, it will bind to the receptor and **inhibit the agonist-induced luciferase activity**, which is measured as a decrease in luminescence [2] [3].
- **Molecular Modeling Analysis:** This in silico method is used to complement experimental data. It involves computer-simulated docking studies to **analyze the binding ability and potential interactions** between the bisphenol analog and the ligand-binding domain of the human or fish Androgen Receptor. This helps predict a compound's potential to act as an antagonist [2] [3].
- **Mammalian Two-Hybrid Assays:** Used to elucidate the specific mechanism of anti-androgenic action, this assay can investigate whether a compound (like BPA) disrupts the **N/C interaction of the AR** or modulates the recruitment of **co-regulators** (such as co-repressors SMRT and NCoR), which are crucial for AR's transcriptional activity [1].

The following diagram illustrates the workflow for the primary experimental method used to validate anti-androgenic activity.



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What the Evidence Suggests About BPE

While BPE does not appear to be anti-androgenic, it is biologically active. Research consistently identifies it as an **estrogen receptor (ER) agonist** [2] [4]. In some assays, BPE has been noted as one of the more potent BPA analogues in stimulating the proliferation of MCF7 cells (a standard test for estrogenicity), even though it is a weak binder to the ER [4]. This suggests its estrogenic effects may be mediated through pathways alternative to classical ER binding.

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